

# UAMC-1110 Technical Support Center: Troubleshooting Aqueous Solubility

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## Compound of Interest

Compound Name: UAMC-1110

Cat. No.: B611531

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This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting protocols and frequently asked questions regarding the solubility of **UAMC-1110** in aqueous solutions. **UAMC-1110** is a potent and selective inhibitor of fibroblast activation protein (FAP) with an IC<sub>50</sub> of 3.2 nM.<sup>[1][2]</sup> It also demonstrates inhibitory activity against prolyl oligopeptidase (PREP) with an IC<sub>50</sub> of 1.8 μM.<sup>[1][2]</sup> Due to its hydrophobic nature, achieving stable aqueous solutions can be challenging. This resource aims to provide clear, actionable solutions to common solubility issues.

## Frequently Asked Questions (FAQs)

Q1: What is **UAMC-1110** and what is its primary application?

A1: **UAMC-1110** is a small molecule inhibitor of fibroblast activation protein (FAP), a serine protease highly expressed in the tumor microenvironment and sites of tissue remodeling.<sup>[3][4]</sup> Its high potency and selectivity make it a valuable tool in cancer research and the development of FAP-targeted diagnostics and therapeutics ('theranostics').<sup>[4]</sup>

Q2: Is **UAMC-1110** soluble in water?

A2: **UAMC-1110** has very low solubility in purely aqueous solutions. Direct dissolution in water or saline buffers is generally not feasible and will likely result in precipitation. A derivative, NH<sub>2</sub>-UAMC1110 TFA, is reported to be water-soluble, but this is a different compound.<sup>[5]</sup>

Q3: What are the recommended solvents for preparing **UAMC-1110** stock solutions?

A3: The recommended solvent for preparing a stock solution of **UAMC-1110** is Dimethyl sulfoxide (DMSO), in which it is soluble at concentrations of 10 mg/mL or higher.[\[6\]](#) It is sparingly soluble in ethanol (1-10 mg/mL).[\[6\]](#)

Q4: How should I prepare a working solution of **UAMC-1110** in an aqueous buffer for in vitro experiments?

A4: To prepare an in vitro working solution, first dissolve **UAMC-1110** in 100% DMSO to create a concentrated stock solution (e.g., 10 mM). This stock can then be serially diluted into your aqueous experimental buffer. It is crucial to ensure the final concentration of DMSO in your working solution is low enough to not affect your experimental system, typically less than 0.5%. Vigorous mixing during dilution is essential to prevent precipitation.

Q5: What should I do if I observe precipitation when diluting my DMSO stock into an aqueous buffer?

A5: Precipitation upon dilution indicates that the aqueous solubility limit of **UAMC-1110** has been exceeded. To resolve this, you can try:

- Lowering the final concentration: Your target concentration may be too high for the chosen buffer system.
- Using a solubilizing agent: For certain applications, especially for in vivo studies, co-solvents and solubilizers like PEG300, Tween-80, or SBE- $\beta$ -CD can be used to increase aqueous solubility.[\[1\]](#)
- Gentle heating and/or sonication: If precipitation occurs during preparation, gentle heating or sonication can aid in dissolution.[\[1\]](#)

Q6: How should I store stock and working solutions of **UAMC-1110**?

A6: Stock solutions of **UAMC-1110** in DMSO should be aliquoted and stored at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[5\]](#) It is recommended to prepare aqueous working solutions fresh on the day of use to ensure stability and avoid precipitation.[\[1\]](#) Avoid repeated freeze-thaw cycles of the stock solution.[\[2\]](#)

## Solubility Data

The following tables summarize the known solubility of **UAMC-1110** in various solvents and formulations.

Table 1: **UAMC-1110** Solubility in Standard Solvents

Solvent	Solubility	Reference
DMSO	$\geq 10$ mg/mL	[6]
Ethanol	1-10 mg/mL (Sparingly Soluble)	[6]

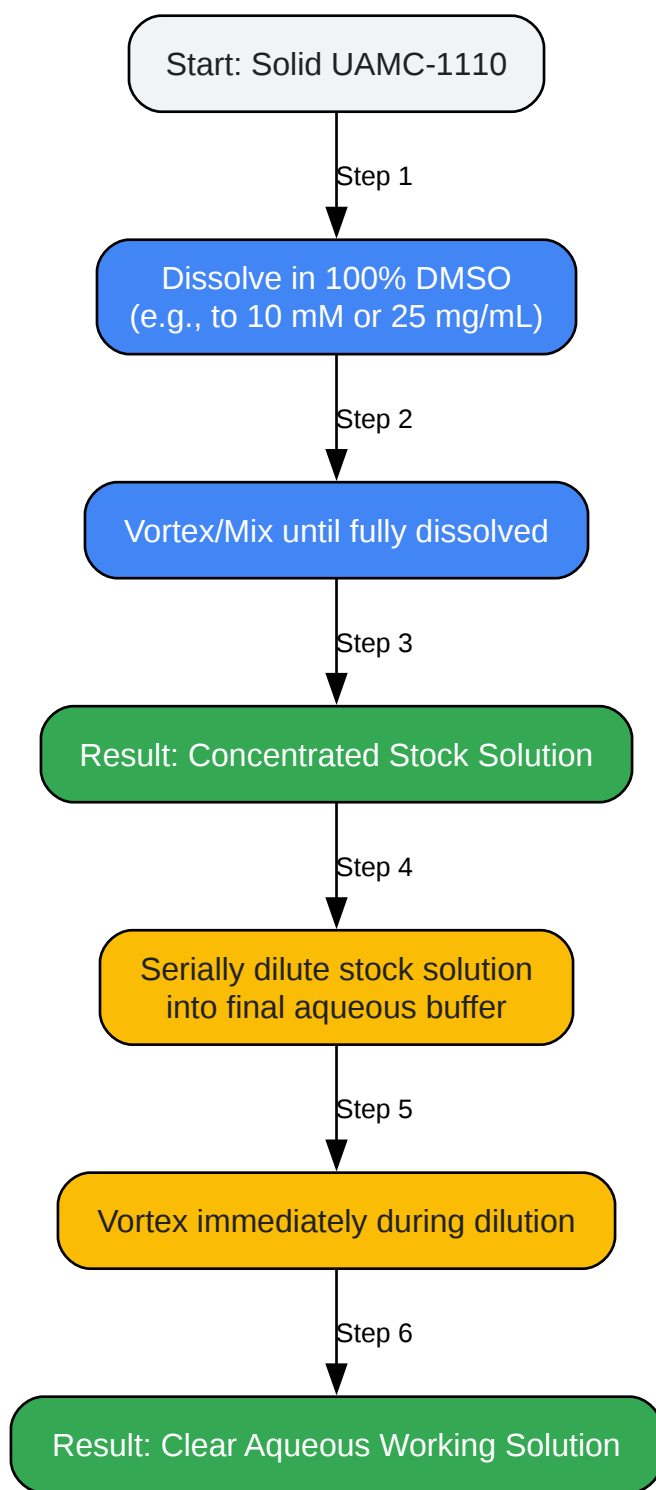
Table 2: Formulations for Enhanced Aqueous Solubility of **UAMC-1110**

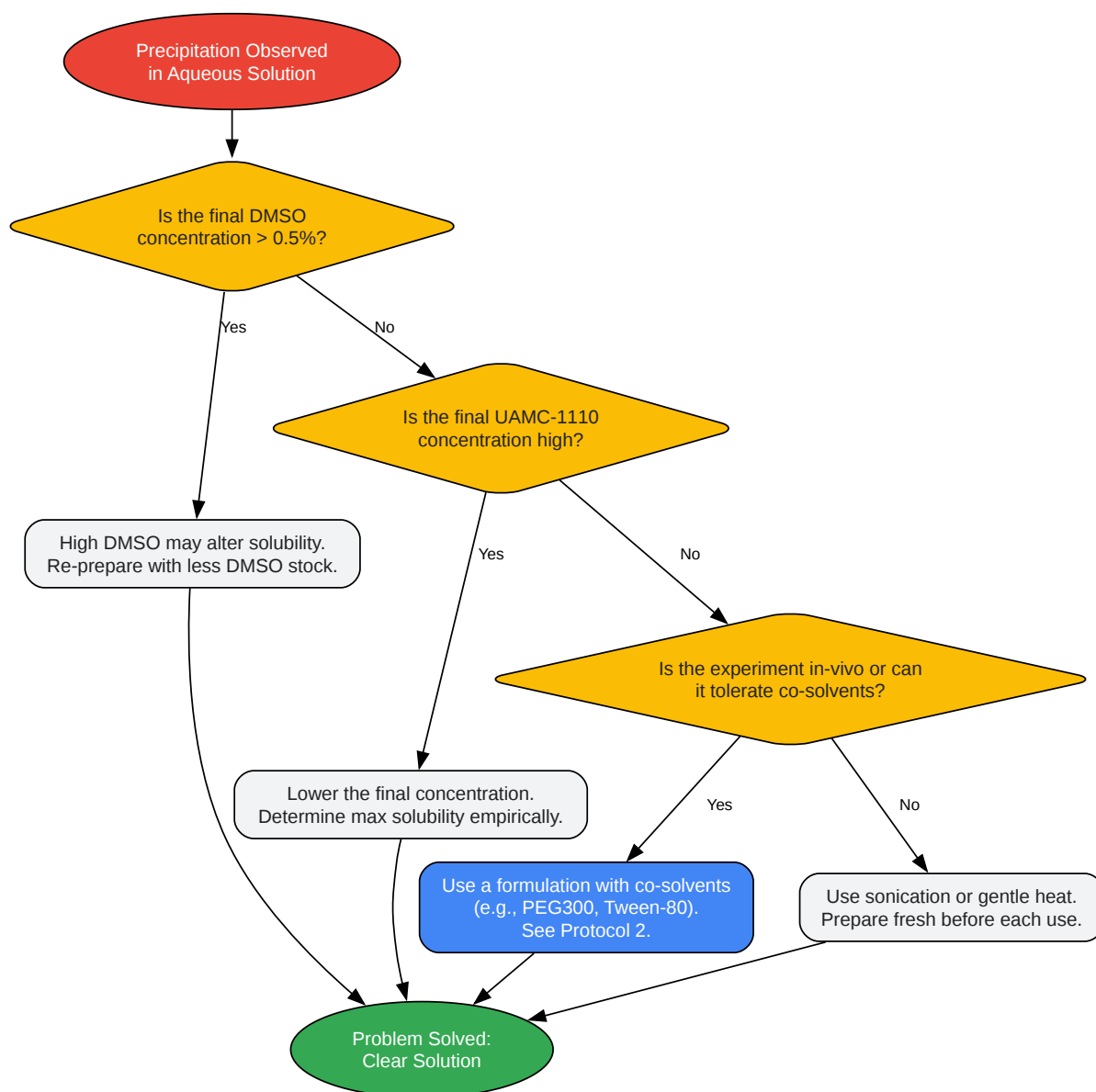
Formulation Composition (by volume)	Achieved Solubility	Reference
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	$\geq 2.5$ mg/mL (7.26 mM)	[1]
10% DMSO, 90% (20% SBE- $\beta$ -CD in Saline)	$\geq 2.5$ mg/mL (7.26 mM)	[1]
10% DMSO, 90% Corn Oil	$\geq 2.5$ mg/mL (7.26 mM)	[1]

## Troubleshooting Guide for Aqueous Solutions

Issue: **UAMC-1110** powder is not dissolving in my aqueous buffer.

- Cause: **UAMC-1110** has poor intrinsic aqueous solubility. Direct dissolution in aqueous media is not an effective method.
- Solution: An indirect dissolution method using an organic stock solution is required. Please follow the workflow below.





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